

Spectroscopic data for (4-Chlorophenyl)(pyridin-3-yl)methanamine

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Compound of Interest

Compound Name: (4-Chlorophenyl)(pyridin-3-yl)methanamine

CAS No.: 883548-10-5

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An In-depth Technical Guide to the Spectroscopic Characterization of **(4-Chlorophenyl)(pyridin-3-yl)methanamine**

Introduction

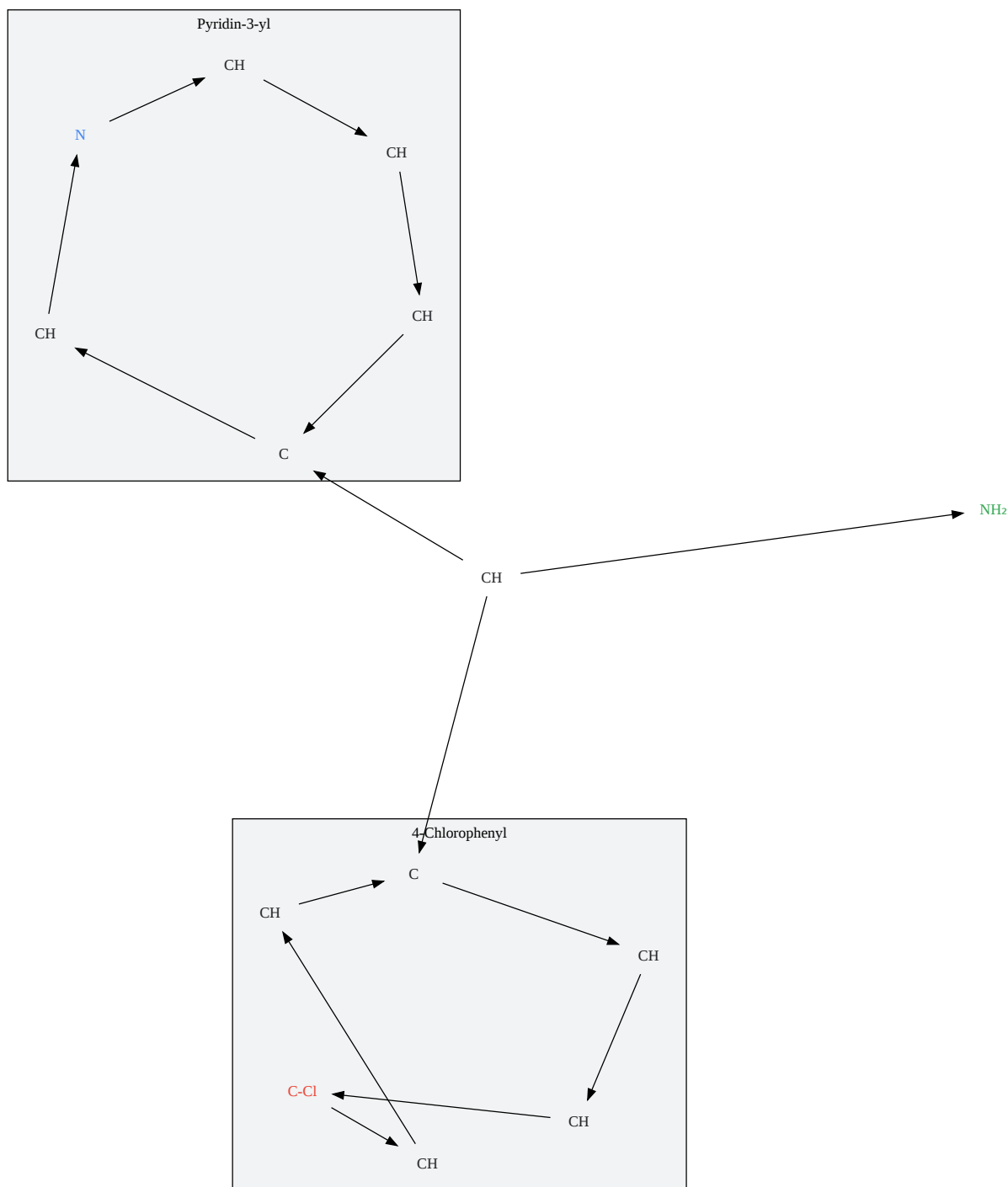
(4-Chlorophenyl)(pyridin-3-yl)methanamine is a bi-aryl secondary amine with the chemical formula $C_{12}H_{11}ClN_2$ and a molecular weight of approximately 218.68 g/mol ^[1] This compound serves as a crucial building block, or scaffold, in medicinal chemistry and drug development. Its structural motifs—a substituted chlorophenyl ring and a pyridinyl group—are present in numerous biologically active molecules. As such, its unambiguous synthesis and characterization are paramount for researchers in the field.^{[2][3]}

This guide provides a comprehensive overview of the essential spectroscopic data required to identify and verify the structure of **(4-Chlorophenyl)(pyridin-3-yl)methanamine**. We will delve into the theoretical underpinnings and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The focus is

not merely on the data itself, but on the scientific rationale behind the expected spectral features, empowering researchers to interpret their own results with confidence.

Molecular Structure

The structural arrangement of the molecule is fundamental to understanding its spectroscopic signature.



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Corrected DOT script for Molecular Structure

Caption: Molecular structure of **(4-Chlorophenyl)(pyridin-3-yl)methanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **(4-Chlorophenyl)(pyridin-3-yl)methanamine**, both ^1H and ^{13}C NMR will provide distinct and complementary information.

Predicted ^1H NMR Data (500 MHz, CDCl_3)

The proton NMR spectrum is anticipated to show signals corresponding to the amine, methine, and aromatic protons. The chemical shifts (δ) are influenced by the electronic environment of each proton. The electron-withdrawing nature of the chlorine atom and the pyridine nitrogen will cause nearby protons to appear at a lower field (deshielded).

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Pyridine H-2	~ 8.60	d	~ 2.0	1H
Pyridine H-6	~ 8.50	dd	~ 4.8, 1.5	1H
Pyridine H-4	~ 7.70	dt	~ 8.0, 2.0	1H
Chlorophenyl H-2',6'	~ 7.35	d	~ 8.5	2H
Pyridine H-5	~ 7.28	dd	~ 8.0, 4.8	1H
Chlorophenyl H-3',5'	~ 7.30	d	~ 8.5	2H
Methine (-CH-NH ₂)	~ 5.50	s	-	1H
Amine (-CH-NH ₂)	~ 2.00	br s	-	2H

Causality and Interpretation:

- **Pyridine Protons:** The protons on the pyridine ring are significantly deshielded due to the electronegativity of the ring nitrogen. The H-2 and H-6 protons, being closest to the nitrogen, are expected at the lowest field.
- **Chlorophenyl Protons:** The protons on the 4-chlorophenyl ring will appear as two distinct doublets, characteristic of a 1,4-disubstituted benzene ring. The symmetry of the ring means that H-2' and H-6' are chemically equivalent, as are H-3' and H-5'.
- **Methine Proton:** The single proton on the benzylic carbon is adjacent to two aromatic rings and a nitrogen atom, all of which are electron-withdrawing. This will shift its signal significantly downfield to the ~5.50 ppm region.
- **Amine Protons:** The -NH₂ protons typically appear as a broad singlet. The chemical shift can vary depending on solvent, concentration, and temperature due to hydrogen bonding. The signal may also be exchanged with D₂O.

Predicted ¹³C NMR Data (125 MHz, CDCl₃)

The ¹³C NMR spectrum will reveal all unique carbon environments within the molecule.

Carbon Assignment	Predicted δ (ppm)
Pyridine C-2	~ 149.5
Pyridine C-6	~ 148.0
Chlorophenyl C-1'	~ 142.0
Pyridine C-4	~ 135.0
Pyridine C-3	~ 138.0
Chlorophenyl C-4'	~ 133.0
Chlorophenyl C-2',6'	~ 129.0
Chlorophenyl C-3',5'	~ 128.5
Pyridine C-5	~ 123.5
Methine (-CH-NH ₂)	~ 60.0

Causality and Interpretation:

- **Aromatic Carbons:** Carbons adjacent to nitrogen (Pyridine C-2, C-6) or chlorine (Chlorophenyl C-4') are significantly influenced and show distinct chemical shifts. The remaining aromatic carbons appear in the typical range of 120-140 ppm.
- **Methine Carbon:** This sp^3 -hybridized carbon is bonded to two aromatic systems and a nitrogen, shifting it downfield to around 60.0 ppm, a characteristic region for such structures.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Wavenumber (cm^{-1})	Vibration Type	Intensity
3300 - 3500	N-H Stretch (amine)	Medium, broad (two bands)
3000 - 3100	Aromatic C-H Stretch	Medium
2850 - 2960	Aliphatic C-H Stretch	Weak
~ 1600, 1580, 1470	C=C & C=N Ring Stretch	Medium-Strong
1250 - 1350	C-N Stretch	Medium
1080 - 1100	C-Cl Stretch	Strong

Causality and Interpretation:

- **N-H Stretch:** The most diagnostic feature for this molecule is the presence of two medium-intensity bands in the $3300\text{-}3500\text{ cm}^{-1}$ region, which is characteristic of a primary amine (-NH_2).
- **C-H Stretches:** The signals above 3000 cm^{-1} confirm the presence of aromatic C-H bonds, while the weaker signals below 3000 cm^{-1} correspond to the methine C-H bond.

- Ring Vibrations: The sharp peaks in the 1470-1600 cm^{-1} "fingerprint" region are characteristic of the vibrations within the two aromatic rings.
- C-Cl Stretch: A strong absorption band around 1090 cm^{-1} is a reliable indicator of the C-Cl bond from the chlorophenyl moiety.

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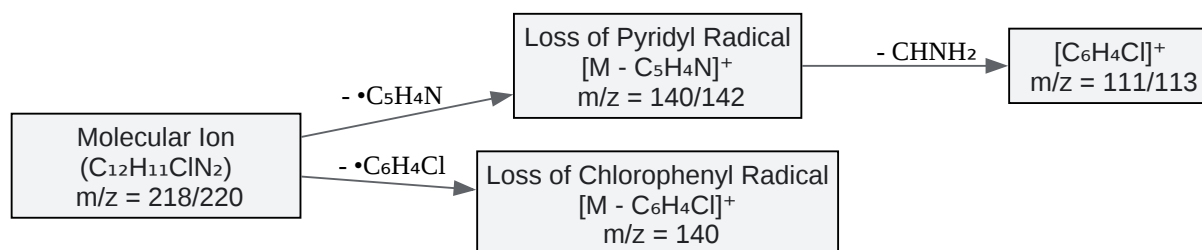
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, confirming its elemental composition and structural features.

m/z Value	Interpretation
218 / 220	$[\text{M}]^{+\cdot}$ / $[\text{M}+2]^{+\cdot}$ Molecular Ion
201 / 203	$[\text{M} - \text{NH}_3]^{+\cdot}$
182	$[\text{M} - \text{Cl}]^+$
140 / 142	$[\text{C}_7\text{H}_5\text{NCl}]^+$
111 / 113	$[\text{C}_6\text{H}_4\text{Cl}]^+$
78	$[\text{C}_5\text{H}_4\text{N}]^+$

Causality and Interpretation:

- Molecular Ion Peak: The most critical observation is the molecular ion peak $[\text{M}]^{+\cdot}$. Due to the natural abundance of chlorine isotopes (^{35}Cl and ^{37}Cl), this peak will appear as a doublet with a characteristic ~3:1 intensity ratio at m/z 218 and 220, respectively. This is a definitive confirmation of the presence of one chlorine atom in the molecule.
- [5] Fragmentation Pathway: The molecule is expected to fragment via pathways that lead to stable ions. The primary fragmentation is the benzylic cleavage on either side of the methine carbon.



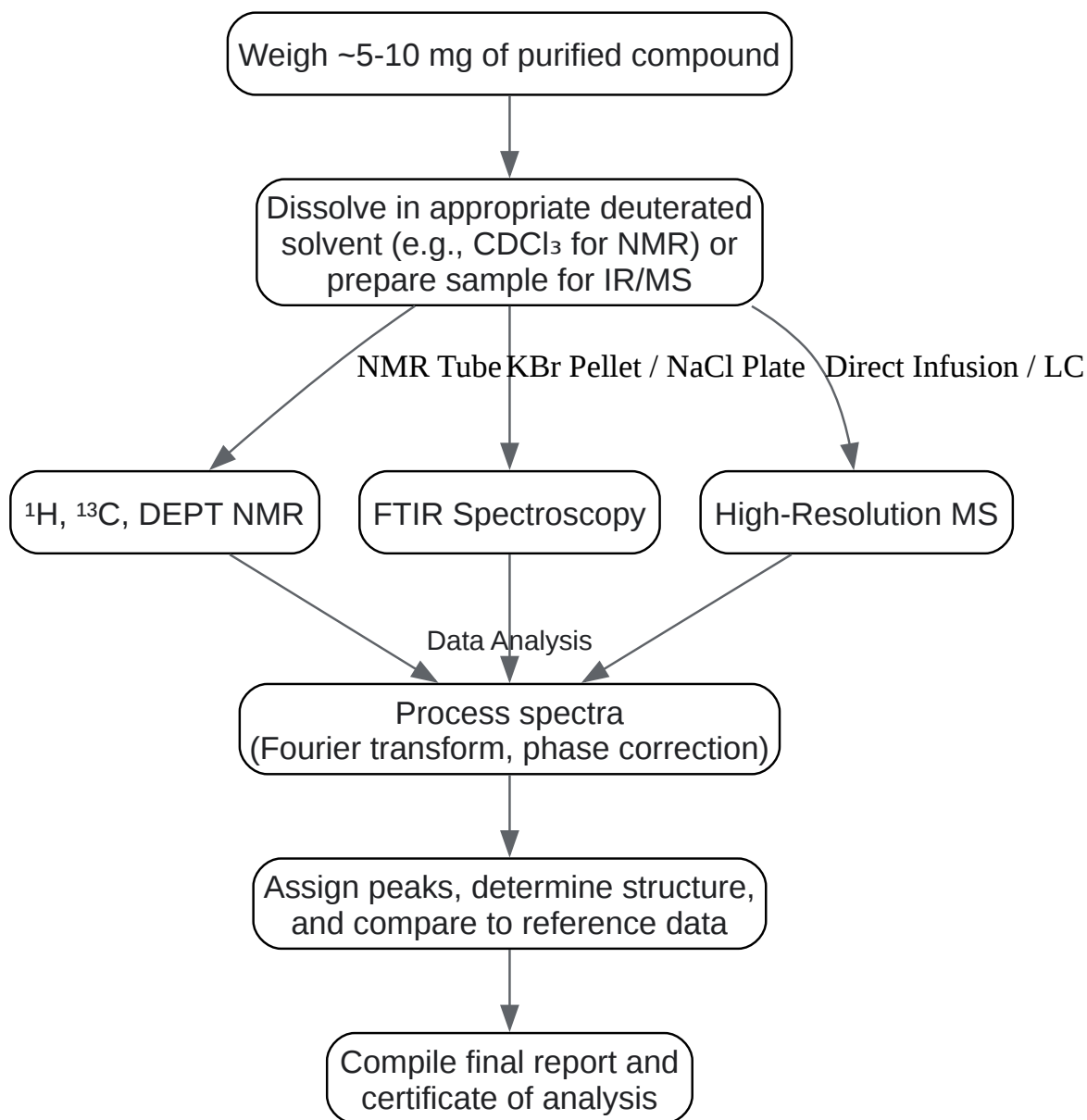
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Caption: Proposed key fragmentation pathways for **(4-Chlorophenyl)(pyridin-3-yl)methanamine** in MS.

Experimental Protocols & Workflow

To ensure data integrity and reproducibility, standardized protocols must be followed.

General Experimental Workflow



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Caption: A generalized workflow for the spectroscopic analysis of a synthesized compound.

Protocol: NMR Spectroscopy

- **Sample Preparation:** Accurately weigh 5-10 mg of the dried, purified compound into a clean NMR tube.
- **Solvent Addition:** Add approximately 0.6 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) containing a reference standard like tetramethylsilane (TMS, 0.0 ppm).
- **Homogenization:** Gently vortex the tube to ensure the sample is fully dissolved.
- **Acquisition:** Place the NMR tube in the spectrometer. Acquire a ^1H spectrum (e.g., 16 scans) followed by a ^{13}C spectrum (e.g., 1024 scans) at a constant temperature, typically 298 K.
- **Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs) to obtain the final spectra.

Protocol: FTIR Spectroscopy

- **Sample Preparation (KBr Pellet):** Mix ~1 mg of the compound with ~100 mg of dry KBr powder. Grind the mixture thoroughly and press it into a transparent pellet using a hydraulic press.
- **Background Scan:** Place the KBr pellet holder (empty) in the spectrometer and run a background scan.
- **Sample Scan:** Place the sample pellet in the holder and acquire the sample spectrum, typically by co-adding 32 scans at a resolution of 4 cm^{-1} .
- **Processing:** The software will automatically ratio the sample scan against the background to produce the final absorbance or transmittance spectrum.

Protocol: Mass Spectrometry (ESI-MS)

- **Sample Preparation:** Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Infusion:** Infuse the sample solution directly into the electrospray ionization (ESI) source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).

- Tuning: Optimize source parameters (e.g., capillary voltage, gas flow, temperature) to achieve a stable and strong signal for the molecular ion.
- Acquisition: Acquire the mass spectrum in positive ion mode over a relevant m/z range (e.g., 50-500 Da). For high-resolution data, use a TOF or Orbitrap analyzer.

Safety and Handling

(4-Chlorophenyl)(pyridin-3-yl)methanamine and its precursors should be handled with appropriate care in a well-ventilated chemical fume hood. Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, is mandatory.

Based on data for structurally related compounds, the following GHS hazard statements may apply:

- [\[1\]](#)[\[6\]](#) H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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